

Essential Safety and Operational Protocols for Handling Diazoxon

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Compound of Interest

Compound Name: Diazoxon

Cat. No.: B046664

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Diazoxon**. As **Diazoxon** is a more potent and toxic metabolite of the organophosphate insecticide Diazinon, the following procedures are based on the established safety protocols for Diazinon and should be considered the minimum requirement for safe handling.[1][2] Always consult the specific Safety Data Sheet (SDS) for the product in use and adhere to your institution's safety guidelines.

Immediate Safety and Personal Protective Equipment (PPE)

The primary routes of exposure to organophosphate pesticides like **Diazoxon** are skin contact, inhalation, and eye contact.[3] Therefore, robust personal protective equipment is mandatory to minimize risk.

Recommended Personal Protective Equipment (PPE) for Handling **Diazoxon**

| PPE Category | Item | Specifications |
|-------------------------|-------------------------------------|--|
| Eye and Face Protection | Safety Goggles and Face Shield | Wear chemical splash goggles that meet ANSI Z87.1 standards. A face shield should be used in conjunction with goggles when there is a splash hazard.[4] |
| Skin Protection | Chemical-Resistant Gloves | Nitrile or neoprene gloves are recommended for handling organophosphates.[4] Avoid leather or lined gloves as they can absorb the chemical. |
| | Lab Coat or Chemical-Resistant Suit | Wear a long-sleeved lab coat. For larger quantities or when there is a significant risk of splashing, a chemical-resistant suit (e.g., Tyvek®) is recommended.[3][5] |
| | Closed-Toed Shoes | Leather and canvas shoes can absorb chemicals and should be avoided if contaminated. Chemical-resistant boots are recommended for spill cleanup.[4][6] |

| Respiratory Protection | Respirator | Use a NIOSH-approved respirator if there is a risk of inhaling dust or aerosols. The type of respirator will depend on the concentration and form of **Diazoxon** being handled. A written respiratory protection program is required by OSHA if respirators are used.[4] |

Exposure Limits and Toxicity Data

The following table summarizes the occupational exposure limits for the parent compound, Diazinon. Given that **Diazoxon** is a more potent acetylcholinesterase inhibitor, exposure should be kept as low as reasonably achievable.^[2]

Occupational Exposure Limits for Diazinon

| Organization | Limit | Value |
|--------------|---|---|
| NIOSH | Recommended Exposure Limit (REL) - 10-hr TWA | 0.1 mg/m³^{[4][7]} |
| ACGIH | Threshold Limit Value (TLV) - 8-hr TWA | 0.01 mg/m ³ (inhalable fraction and vapor) ^{[4][7]} |

| OSHA | Permissible Exposure Limit (PEL) - 8-hr TWA | 0.1 mg/m³^[7] |

TWA: Time-Weighted Average

Acute Toxicity Data for Diazinon (Oral LD50)

| Animal | LD50 (mg/kg) |
|------------|------------------------------|
| Rat | 300-850^[8] |
| Mouse | 80-135 ^[8] |
| Guinea Pig | 250-355 ^[8] |
| Rabbit | 130 ^[8] |
| Hen | 8 ^[8] |

| Duck | 3.5^[8] |

Handling and Storage

- Training: All personnel must be trained on the proper handling and storage of **Diazoxon** before working with the substance.^[4]

- Ventilation: Handle **Diazoxon** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Hygiene: Wash hands thoroughly with soap and water after handling, and before eating, drinking, or smoking.[4]
- Storage: Store **Diazoxon** in a cool, dry, and well-ventilated area away from incompatible materials such as reducing agents and oxidizing agents.[4]

Emergency Procedures

Spill Response

- Evacuate: Immediately evacuate the area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Wear appropriate PPE, including respiratory protection, before attempting to clean up the spill.
- Containment: For liquid spills, absorb with an inert material such as sand or earth. For solid spills, carefully sweep or scoop the material to avoid creating dust.[4]
- Collection: Place the spilled material and absorbent into a sealed, labeled container for disposal.[4]
- Decontamination: Clean the spill area with a detergent and water solution.
- Disposal: Dispose of the waste as hazardous material in accordance with local, state, and federal regulations.[4]

First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4] |
| Skin Contact | Immediately remove contaminated clothing. Wash skin with plenty of soap and water. Seek medical attention if irritation persists.[4] |
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4] |

| Ingestion | Do NOT induce vomiting. If the person is conscious and able to swallow, have them sip a glass of water. Call a poison control center or doctor immediately for treatment advice.[9] |

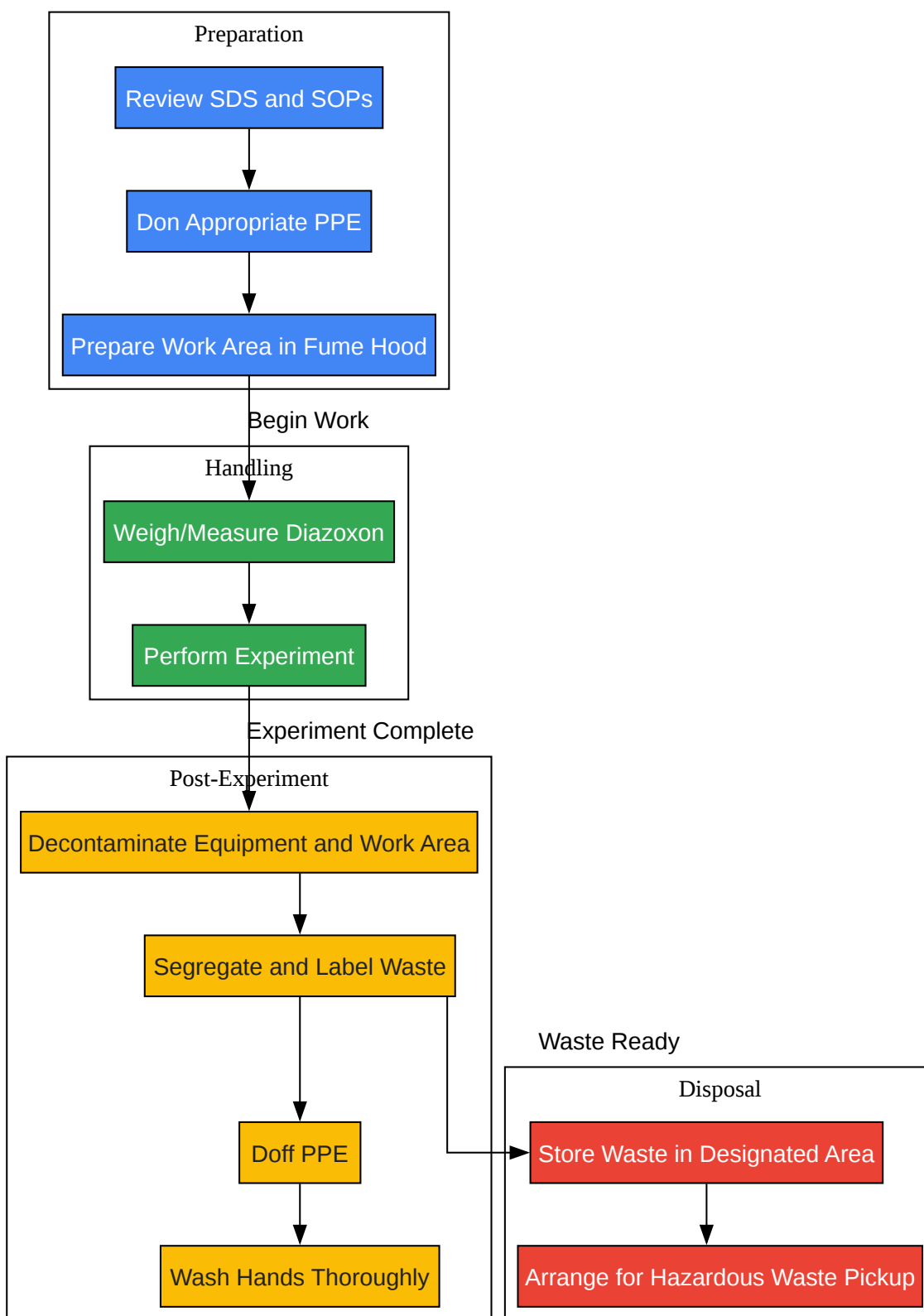
Disposal Plan

Unused **Diazoxon** and contaminated materials must be disposed of as hazardous waste.

- Container Management: Empty containers should be triple-rinsed and disposed of according to hazardous waste protocols.[10]
- Waste Disposal: Large quantities of **Diazoxon** waste should be incinerated in a permitted hazardous waste incinerator.[10] For smaller quantities, consult your institution's environmental health and safety office for specific disposal procedures. Do not dispose of **Diazoxon** in the regular trash or down the drain.[4]

Experimental Workflow for Handling Diazoxon

The following diagram illustrates the key steps for the safe handling of **Diazoxon** in a laboratory setting.



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Caption: Workflow for the safe handling of **Diazoxon**.

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